Definitive Structural Confirmation of 2-(2-propoxyphenoxy)acetic acid: A Comparative Guide

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Compound of Interest

Compound Name:	*2-(2-propoxyphenoxy)acetic Acid*
CAS No.:	*746630-77-3*
Cat. No.:	*B2444481*

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Executive Summary

In pharmaceutical and agrochemical development, establishing the absolute structure of phenoxyacetic acid derivatives is critical due to their propensity for polymorphism and isomerism. While Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) confirm molecular connectivity, they fail to definitively resolve 3D conformational packing and intermolecular hydrogen bonding networks—factors that dictate solubility, bioavailability, and patentability.

This guide details the protocol for confirming the structure of **2-(2-propoxyphenoxy)acetic acid** using Single Crystal X-ray Diffraction (SC-XRD) as the gold standard, comparing its efficacy against spectroscopic alternatives.

The Challenge: Why SC-XRD?

The target molecule, **2-(2-propoxyphenoxy)acetic acid**, contains a flexible

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-propyl ether chain and a carboxylic acid tail. Two specific structural risks necessitate X-ray confirmation:

- Conformational Ambiguity: The

  -propyl chain can adopt multiple rotamers (anti/gauche) relative to the phenoxy ring, altering the crystal lattice energy.

- Supramolecular Synthons: Phenoxyacetic acids typically form centrosymmetric dimers via carboxylic acid

  hydrogen bond loops. Confirming this motif is essential for predicting solid-state stability.

Experimental Protocol: From Synthesis to Crystal

To validate the structure, one must first isolate high-quality single crystals. The following workflow integrates synthesis with specific crystallization vectors known to yield diffraction-quality specimens for this class of compounds.

Phase 1: Synthesis (Williamson Ether Approach)

- Reagents: Catechol (1,2-dihydroxybenzene),

  -propyl bromide, ethyl bromoacetate,

  .

- Step 1 (Mono-alkylation): Selective propylation of catechol to yield 2-propoxyphenol.

- Step 2 (O-Alkylation): Reaction of 2-propoxyphenol with ethyl bromoacetate/

  in acetone.

- Step 3 (Hydrolysis): Basic hydrolysis (NaOH/EtOH) followed by acidification (HCl) to precipitate the free acid.

Phase 2: Crystallization (The Critical Step)

SC-XRD requires a single crystal with dimensions

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mm.

- Solvent System: Ethanol/Water (80:20) or pure Toluene.
- Method: Slow evaporation at 4°C.
- Why: Phenoxyacetic acids crystallize well from polar protic solvents which facilitate the formation of the carboxylic acid dimer pairs.

Comparative Analysis: SC-XRD vs. Spectroscopic Alternatives

The following section contrasts the data fidelity of SC-XRD against standard characterization methods.

Technique A: Single Crystal X-Ray Diffraction (The Gold Standard)

- Mechanism: Elastic scattering of X-rays by electron clouds.
- Data Output: Unit cell dimensions, space group, and precise atomic coordinates (

).
- Specific Expectation for Target: Based on homologous structures (e.g., 2-(2-isopropylphenoxy)acetic acid), expect a Triclinic (P1 or P-1) or Monoclinic system. The carboxylic acid groups should face each other, forming a cyclic dimer with an O...O distance of approx 2.65 Å.

Technique B: NMR Spectroscopy (H / C)[1][2]

- Mechanism: Magnetic nuclei resonance in a bulk solution.
- Limitation: NMR averages the signal over all conformers in solution. It cannot distinguish between a static crystal packing arrangement and a rapidly tumbling molecule. It confirms the presence of the propyl group but not its spatial orientation in the solid state.

Technique C: Infrared Spectroscopy (FT-IR)

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- Utility: Detects the carbonyl (

) stretch.

- Diagnostic Value: A shift in the

  peak (approx. 1700-1730

) can indicate dimerization, but it is inferential compared to the direct visualization of SC-XRD.

Comparative Performance Matrix

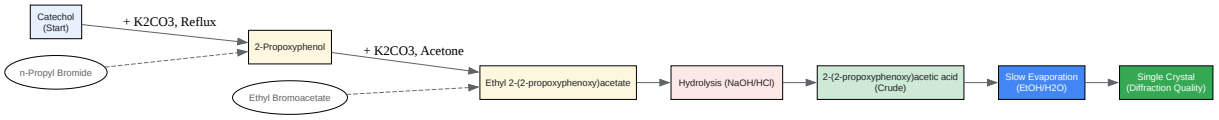
Feature	SC-XRD (Crystallography)	NMR (H/ C)	Mass Spectrometry (HRMS)
Primary Output	3D Atomic Coordinates & Packing	Connectivity & Purity	Molecular Formula / Mass
Stereochemistry	Absolute Configuration (Definitive)	Relative (Inferential)	None
Sample State	Solid (Single Crystal)	Solution (Liquid)	Gas Phase (Ionized)
H-Bond Detection	Direct Visualization (D-H...A)	Indirect (Chemical Shift)	None
Time to Result	2-24 Hours (Data + Refinement)	15 Minutes	5 Minutes
Cost	High (Equipment + Expertise)	Medium	Medium

Visualizing the Workflow

The following diagrams illustrate the synthesis pathway and the decision logic for structural confirmation.

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Diagram 1: Synthesis & Crystallization Pathway

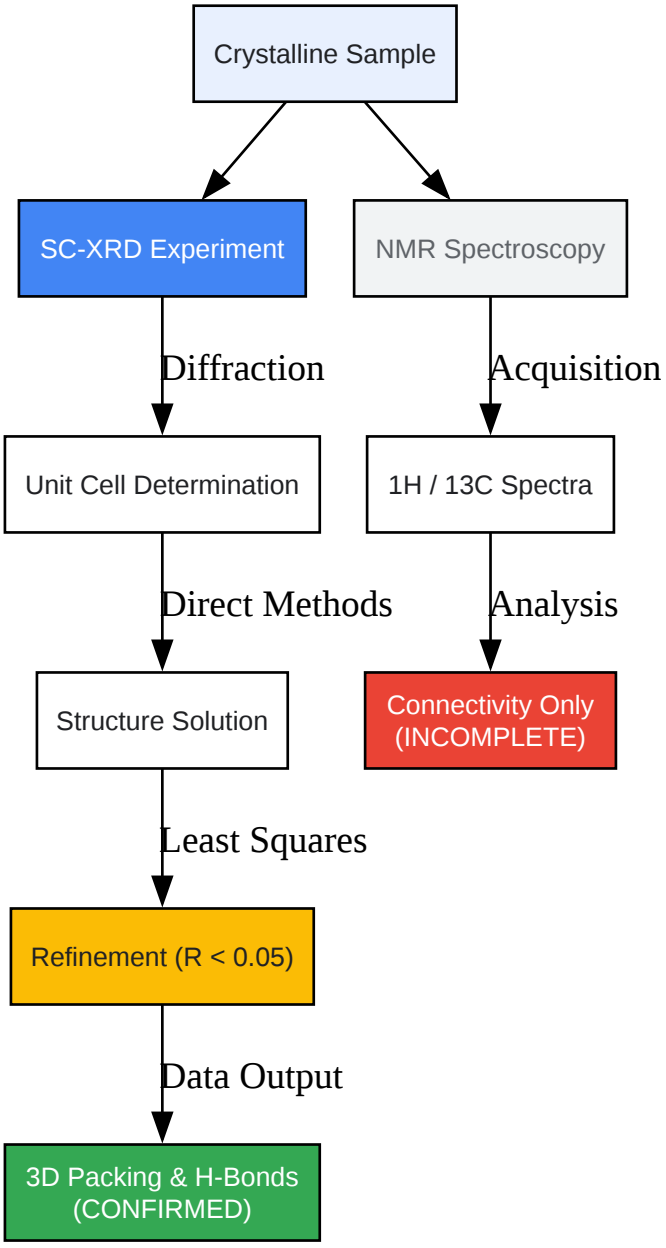


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Caption: Synthesis of **2-(2-propoxyphenoxy)acetic acid** targeting high-purity crystalline output.

Diagram 2: Structural Confirmation Logic

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Caption: Decision logic showing why SC-XRD provides confirmed 3D structure vs NMR's connectivity data.

Data Interpretation: What to Look For

When analyzing the X-ray data for **2-(2-propoxyphenoxy)acetic acid**, the following parameters indicate a successful structural solution:

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- R-Factor (

  ): A value

  (5%) indicates a high-quality fit between the model and the diffraction data.

- Displacement Ellipsoids: Look for elongated ellipsoids on the terminal methyl group of the propyl chain. This indicates thermal motion or slight disorder, common in flexible alkyl chains.

- Hydrogen Bonding: Measure the distance between the carboxylic acid oxygen atoms of adjacent molecules. A distance of 2.63–2.67 Å confirms the classical centrosymmetric dimer.

Causality in Experimental Choice

We choose SC-XRD because the torsion angle of the C-O-C-C ether linkage determines the planarity of the molecule. In the solid state, this molecule likely adopts a planar conformation to maximize

-stacking interactions between benzene rings, a feature NMR cannot quantify in solution.

References

- Smith, G., Kennard, C. H. L., & Byriel, K. A. (1992). The structures of 2-(2-isopropylphenoxy)acetic acid and 2-(2-tert-butylphenoxy)acetic acid. Australian Journal of Chemistry, 45(7), 1101-1108.
  - Context: Establishes the baseline crystallographic behavior (dimeriz
- PubChem. (n.d.).[1] **2-(2-propoxyphenoxy)acetic Acid** (CID 2103125).[1] National Library of Medicine.
  - Context: Verification of chemical identity and physical property data.[1][2]
- Grover, P. K., & Vats, A. (2023). Comparative Analysis of NMR and X-ray Crystallography in Small Molecule Drug Discovery. Journal of Pharmaceutical Analysis. Context: General methodology for comparing spectroscopic vs. diffraction techniques.

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Sources

- 1. 2-(2-propoxyphenoxy)acetic Acid | C11H14O4 | CID 2103125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Comparison of NMR and X-ray crystallography [cryst.bbk.ac.uk]
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